

Personal protective equipment for handling 1,3,5-Triphenylformazan

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Compound of Interest

Compound Name: 1,3,5-Triphenylformazan

Cat. No.: B1222628

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Essential Safety and Handling Guide for 1,3,5-Triphenylformazan

This guide provides immediate safety, operational, and disposal information for laboratory professionals working with **1,3,5-Triphenylformazan**. Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

Chemical and Hazard Data

A summary of the key identification and hazard information for **1,3,5-Triphenylformazan** is provided below. This data is compiled from multiple safety data sheets to ensure a comprehensive overview.

Identifier	Value	References
Chemical Name	1,3,5-Triphenylformazan	[1][2][3]
Synonyms	TTC Formazan, Tetrazolium Red Formazan	[1][3][4]
CAS Number	531-52-2	[1][3][4]
Molecular Formula	C ₁₉ H ₁₆ N ₄	[3][4]
Molecular Weight	300.37 g/mol	[3]
GHS Classification	Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed. Hazardous to the aquatic environment, acute hazard (Category 1), H400: Very toxic to aquatic life.	[1][5][6]
Signal Word	Warning	[1][5][7]
Physical Appearance	Very dark brown solid/powder	[2]

Operational Plan: Handling 1,3,5-Triphenylformazan

A systematic approach to handling **1,3,5-Triphenylformazan** is essential to mitigate risks. The following step-by-step protocol outlines the procedure from preparation to post-handling cleanup.

Pre-Operational Safety Checks

- **Engineering Controls:** Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood to prevent dust dispersion.[6] An eyewash station and safety shower must be readily accessible.
- **Personal Protective Equipment (PPE) Assessment:** Before handling, a full assessment of required PPE is mandatory.[8] The minimum required PPE includes:

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1][2]
- Hand Protection: Chemical-resistant gloves (e.g., disposable nitrile gloves) are required.[2][7][8] For prolonged contact, consider double-gloving.[8]
- Body Protection: A lab coat is the minimum requirement.[8] For tasks with a higher risk of exposure, wear fire/flame-resistant and impervious clothing.[1] Ensure legs are fully covered and wear closed-toe shoes.[8][9]
- Respiratory Protection: If dust formation is likely or exposure limits may be exceeded, use a full-face respirator with a particulate filter (e.g., N95).[1][2][7]
- Material Review: Review the Safety Data Sheet (SDS) for **1,3,5-Triphenylformazan** before beginning work.[5]

Handling Procedure

- Preparation: Designate a specific area for handling. Avoid generating dust during weighing and transfer.[10] Use techniques like careful scooping rather than pouring, if possible.
- Manipulation: Handle the substance in a well-ventilated place.[4] Avoid all personal contact, including inhalation and contact with skin and eyes.[2][10]
- Safe Practices: Do not eat, drink, or smoke in the handling area.[1][6] Keep the container tightly closed when not in use.[2] Avoid contact with incompatible materials such as strong oxidizing agents.[2]

Post-Handling and Cleanup

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[2][10]
- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[2] The storage area floor should be impermeable.[6] Some sources recommend storing under an inert gas like Argon, as the material can be light and air-sensitive.[6]
- Spill Management:

- Minor Spills: For small, dry spills, clean up immediately.[2][10] Use dry cleanup procedures to avoid generating dust.[10] Sweep the material into a suitable, labeled container for waste disposal.[4][10]
- Major Spills: Evacuate non-essential personnel from the area.[1] Alert emergency responders.[10] Control personal contact by wearing appropriate PPE.[10] Prevent the spillage from entering drains or waterways.[5][10]

Disposal Plan

Proper disposal of **1,3,5-Triphenylformazan** and associated waste is critical due to its high toxicity to aquatic life.[5][10]

Waste Segregation

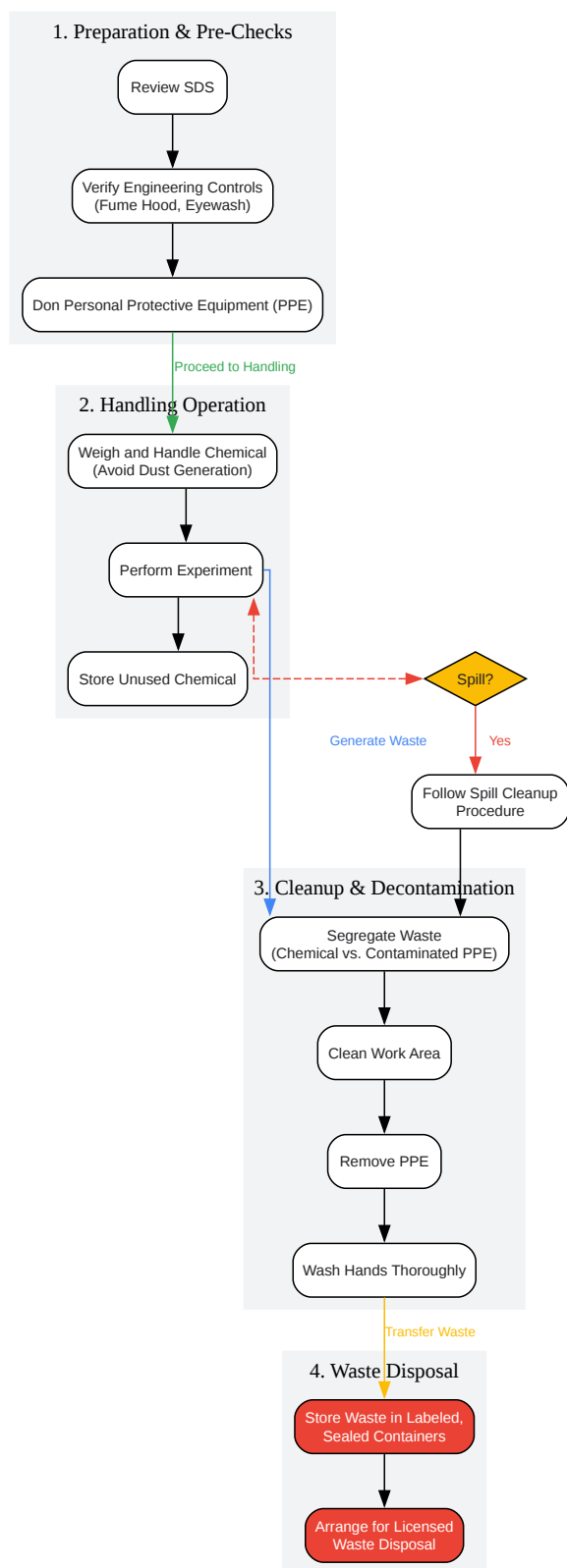
- Chemical Waste: Collect all excess **1,3,5-Triphenylformazan** and residues in a clearly labeled, sealed container.[10]
- Contaminated Materials: Any materials that have come into contact with the chemical, including gloves, weigh boats, and paper towels, must be treated as hazardous waste and disposed of accordingly.[5]

Disposal Procedure

- Regulatory Compliance: All waste must be handled in accordance with local, state, and federal regulations.[3][10] Do not discharge into sewers or waterways.[10][11]
- Professional Disposal: Entrust the disposal of the chemical waste to a licensed professional waste disposal company.[11]
- Disposal Method: One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.[4]
- Container Disposal: Before disposing of the original container, ensure it is completely empty. Contaminated packaging should be handled in the same way as the substance itself.[5]

Visual Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **1,3,5-Triphenylformazan**.



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Caption: Workflow for safe handling and disposal of **1,3,5-Triphenylformazan**.

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